

A Technical Guide to the Solubility of Tinkal (Borax) in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tinkal

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This technical guide provides a comprehensive overview of the solubility of **Tinkal**, also known as Borax (sodium tetraborate), in various organic solvents. Given the inorganic and ionic nature of Borax, its solubility in non-polar organic solvents is exceedingly low. This document will delve into the chemical principles governing this limited solubility, present available solubility data, and outline standard experimental protocols for solubility determination.

Introduction: The Chemical Nature of Tinkal (Borax)

Tinkal, or Borax, is a hydrated sodium borate salt with the chemical formula $\text{Na}_2[\text{B}_4\text{O}_5(\text{OH})_4] \cdot 8\text{H}_2\text{O}$. It is an inorganic, ionic compound. In its crystalline structure, it consists of sodium cations (Na^+) and tetraborate anions ($[\text{B}_4\text{O}_5(\text{OH})_4]^{2-}$), extensively hydrated with water molecules. The solubility of a substance is primarily dictated by the principle of "like dissolves like," which suggests that polar solutes tend to dissolve in polar solvents, and non-polar solutes dissolve in non-polar solvents. The highly polar and ionic nature of Borax is the primary determinant of its solubility characteristics.

Solubility of Tinkal in Organic Solvents

The dissolution of an ionic compound like Borax requires the solvent molecules to overcome the strong electrostatic forces of the crystal lattice and then solvate the resulting ions. Most organic solvents are non-polar or have low polarity, lacking the ability to effectively solvate the

sodium and tetraborate ions. Consequently, **Tinkal** is generally considered insoluble in the majority of organic solvents.

Quantitative data on the solubility of **Tinkal** in common organic solvents is scarce in scientific literature, primarily because the values are negligibly small. The table below summarizes the generally accepted qualitative solubility of **Tinkal** in a range of organic solvents.

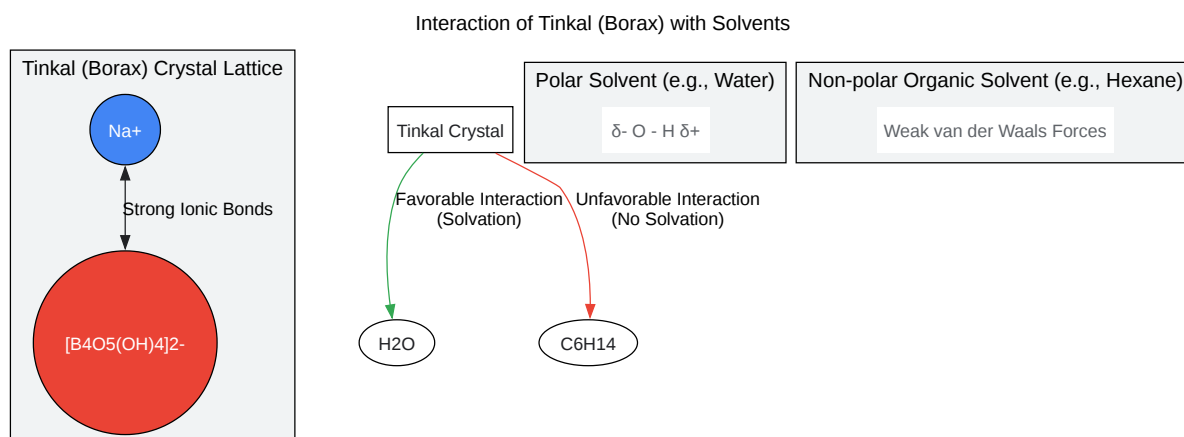
Organic Solvent	Chemical Formula	Polarity	Solubility of Tinkal (Borax)
Acetone	C ₃ H ₆ O	Polar Aprotic	Insoluble
Acetonitrile	C ₂ H ₃ N	Polar Aprotic	Insoluble
Benzene	C ₆ H ₆	Non-polar	Insoluble
Chloroform	CHCl ₃	Non-polar	Insoluble
Dichloromethane	CH ₂ Cl ₂	Polar Aprotic	Insoluble
Diethyl Ether	(C ₂ H ₅) ₂ O	Non-polar	Insoluble
Dimethylformamide (DMF)	(CH ₃) ₂ NC(O)H	Polar Aprotic	Very Slightly Soluble
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Polar Aprotic	Very Slightly Soluble
Ethanol	C ₂ H ₅ OH	Polar Protic	Sparingly Soluble
Ethyl Acetate	CH ₃ COOC ₂ H ₅	Polar Aprotic	Insoluble
Hexane	C ₆ H ₁₄	Non-polar	Insoluble
Isopropanol	C ₃ H ₈ O	Polar Protic	Sparingly Soluble
Methanol	CH ₃ OH	Polar Protic	Sparingly Soluble
Tetrahydrofuran (THF)	C ₄ H ₈ O	Polar Aprotic	Insoluble
Toluene	C ₇ H ₈	Non-polar	Insoluble

Note: "Insoluble" is generally defined as a solubility of less than 0.1 g per 100 mL of solvent. "Sparingly Soluble" and "Very Slightly Soluble" indicate a slightly higher, but still very low, degree of solubility.

The limited solubility in polar protic solvents like methanol and ethanol can be attributed to their ability to form hydrogen bonds, which can weakly interact with the borate anions and solvate the sodium cations to a minimal extent. Polar aprotic solvents like DMSO and DMF, with their large dipole moments, can also exhibit very slight solvating power.

Theoretical Framework: Why Tinkal is Insoluble in Most Organic Solvents

The diagram below illustrates the principle of "like dissolves like" and why an ionic compound such as **Tinkal** fails to dissolve in a typical non-polar organic solvent.



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Caption: Dissolution mechanism of **Tinkal** in polar vs. non-polar solvents.

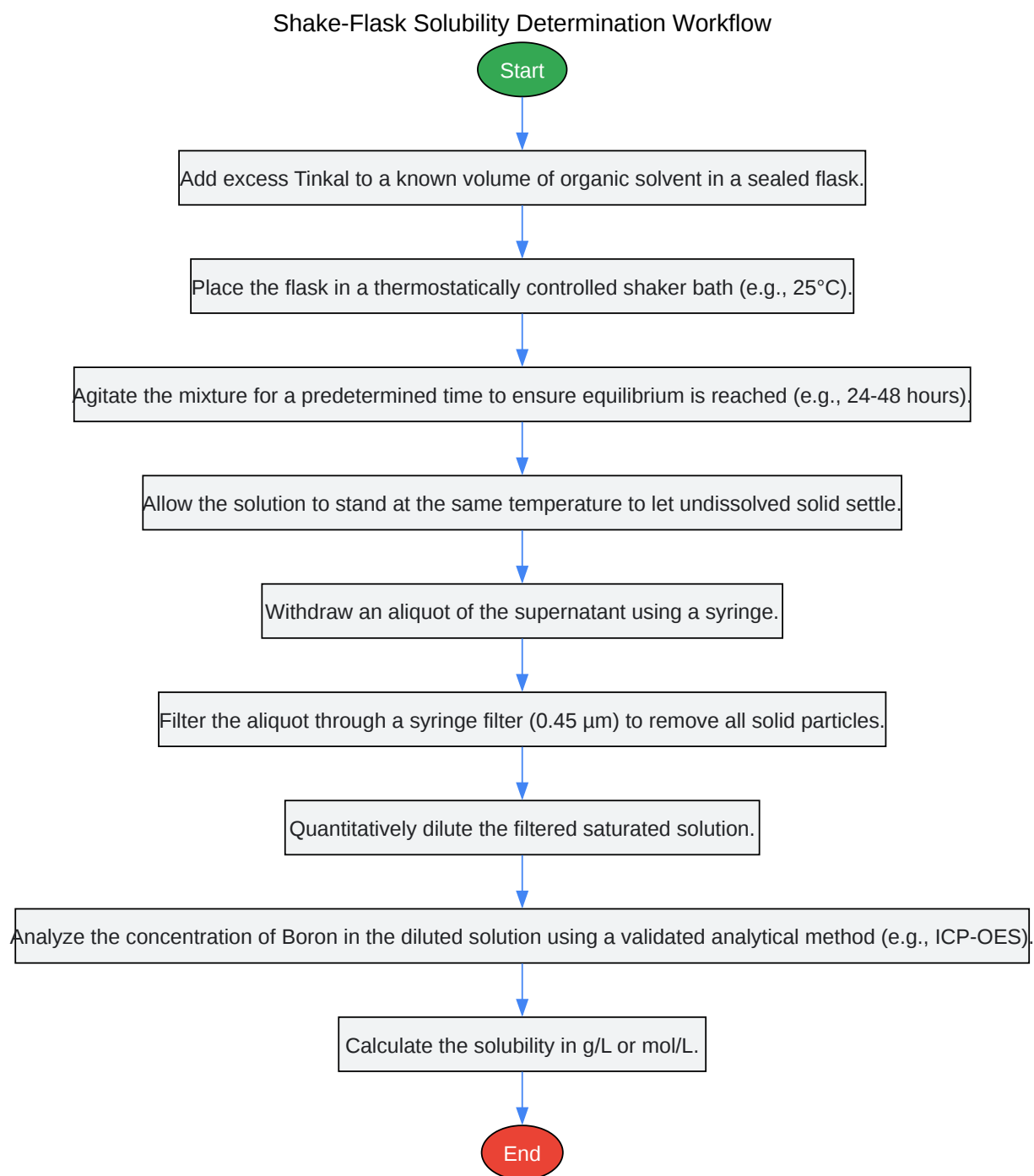
Experimental Protocol for Solubility Determination

A standard method for determining the solubility of a compound like **Tinkal** is the shake-flask method, as recommended by the OECD Guideline for Testing of Chemicals, Section 105.

A surplus of the solute (**Tinkal**) is agitated in the solvent of interest at a constant temperature for a sufficient period to reach equilibrium. The concentration of the solute in a filtered aliquot of the saturated solution is then determined by a suitable analytical method.

- **Tinkal** (Borax), analytical grade
- Selected organic solvents, HPLC grade or equivalent
- Thermostatically controlled shaker bath or incubator
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical instrumentation (e.g., Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) for boron analysis, or a titrimetric method)

The following diagram outlines the key steps in the experimental determination of **Tinkal's** solubility.



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Caption: Workflow for the shake-flask method of solubility determination.

- **Analytical Sensitivity:** The chosen analytical method must be sensitive enough to detect the very low concentrations of boron expected in the saturated solutions.
- **Equilibration Time:** For sparingly soluble substances, the time to reach equilibrium may be longer. Preliminary studies should be conducted to determine the appropriate equilibration time.
- **Temperature Control:** Solubility is temperature-dependent. Precise and constant temperature control is crucial for reproducible results.

Conclusion

The solubility of **Tinkal** (Borax) in organic solvents is extremely limited due to its ionic nature and the low polarity of most organic solvents. For practical purposes in research and development, it should be considered insoluble in non-polar organic solvents. Limited solubility may be observed in some polar protic and aprotic solvents, but these are generally insufficient for preparing concentrated solutions. When working with **Tinkal** in organic media, it is more appropriate to consider it as a solid-phase reactant or to use it in biphasic systems with an aqueous phase. Any experimental work requiring the dissolution of **Tinkal** should prioritize polar, protic solvents, with water being the most effective.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com